

Technical Guide: Biological Activity & Synthetic Utility of 4-Hydrazinylbenzamide Hydrochloride

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Compound of Interest

Compound Name: 4-Hydrazinylbenzamide
hydrochloride

CAS No.: 40566-97-0

Cat. No.: B1370804

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Executive Summary

4-Hydrazinylbenzamide hydrochloride (CAS 40566-97-0) represents a critical "privileged structure" in medicinal chemistry. While the compound exhibits modest intrinsic antimicrobial properties due to its hydrazine moiety, its primary value in drug development is as a high-fidelity precursor for synthesizing bioactive heterocycles—specifically pyrazoles, indazoles, and quinazolines.

This guide analyzes the compound's dual utility:

- **Intrinsic Activity:** As a nucleophilic agent capable of forming Schiff bases (hydrazones) that interfere with bacterial metabolism.
- **Synthetic Utility:** As a scaffold for constructing kinase inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs) via cyclocondensation reactions.

Chemical Profile & Reactivity

Understanding the reactivity of the hydrazinyl group is prerequisite to exploiting its biological potential.

Property	Specification
IUPAC Name	4-hydrazinylbenzamide hydrochloride
CAS Number	40566-97-0
Molecular Formula	C ₇ H ₁₀ ClN ₃ O (Salt form)
Molecular Weight	187.63 g/mol
Functional Motifs	Hydrazine (-NHNH ₂): High nucleophilicity; α-effect donor. Benzamide (-CONH ₂): H-bond donor/acceptor; pharmacophore anchor.
Solubility	Soluble in water, DMSO, Methanol. Sparingly soluble in non-polar solvents.

Mechanistic Reactivity

The terminal nitrogen of the hydrazine group is a potent nucleophile. In physiological or synthetic environments, it readily attacks electrophilic carbonyl centers (aldehydes, ketones, 1,3-diketones). This reactivity is the basis for its biological mechanism of action (covalent trapping of cofactors) and its use in library synthesis.

Biological Activity & Mechanism of Action[1][2][3][4][5]

Intrinsic Antimicrobial Potential

Research indicates that free hydrazine derivatives, including 4-hydrazinylbenzamide, exert antimicrobial effects through Schiff base formation.

- Mechanism: The hydrazine moiety reacts with essential microbial carbonyl-containing metabolites (e.g., pyridoxal phosphate, a Vitamin B6 cofactor). This forms a hydrazone, effectively depleting the cofactor and inhibiting enzymes dependent on it, such as transaminases and decarboxylases.

- Target: Bacterial DNA gyrase inhibition has also been observed in structurally related hydrazide-hydrazones, leading to replication arrest.

Anticancer Potential (Derivatives)

The benzamide core is a common motif in histone deacetylase (HDAC) inhibitors. When 4-hydrazinylbenzamide is cyclized into a pyrazole, the resulting structure mimics the pharmacophore of kinase inhibitors.

- Pathway: Inhibition of VEGF (Vascular Endothelial Growth Factor) signaling pathways.
- Causality: The rigid benzamide tail fits into the ATP-binding pocket of the kinase, while the heterocycle (formed from the hydrazine) interacts with the hinge region.

Synthetic Utility: The Core Value

For drug development professionals, this compound is best utilized as a building block for Knorr Pyrazole Synthesis. This reaction converts the hydrazine into a pyrazole ring, a scaffold found in blockbuster drugs like Celecoxib (COX-2 inhibitor).

Experimental Protocol: Synthesis of Bioactive Pyrazole Derivative

Objective: To synthesize a 1,5-diarylpyrazole (COX-2 inhibitor analog) using 4-hydrazinylbenzamide HCl.

Materials:

- 4-Hydrazinylbenzamide HCl (1.0 equiv)
- 1,3-Diketone (e.g., 4,4,4-trifluoro-1-phenylbutane-1,3-dione) (1.1 equiv)
- Ethanol (Solvent)^{[1][2]}
- Triethylamine (Et₃N) (Base)

Methodology:

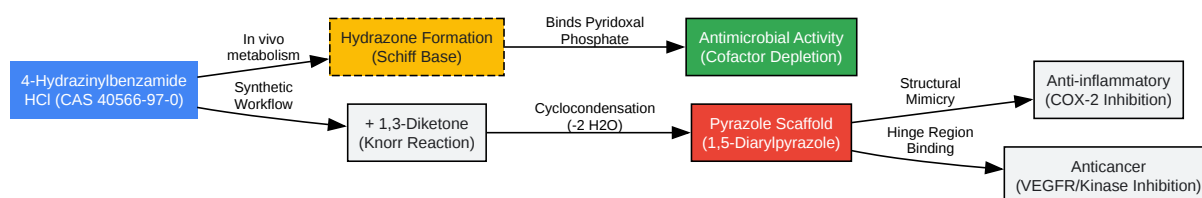
- Preparation: Dissolve 4-hydrazinylbenzamide HCl in absolute ethanol (0.5 M concentration).
- Neutralization: Add Et₃N (1.2 equiv) dropwise to liberate the free hydrazine base. Stir for 10 minutes at Room Temperature (RT).
- Condensation: Add the 1,3-diketone slowly. The solution may turn yellow/orange, indicating imine formation.
- Cyclization: Reflux the mixture at 78°C for 4-6 hours. Monitor via TLC (Mobile phase: 30% Ethyl Acetate in Hexane).
- Isolation: Cool to RT. The pyrazole product often precipitates. If not, remove solvent in vacuo and recrystallize from Ethanol/Water.

Validation:

- H-NMR: Look for the disappearance of the hydrazinyl protons (broad singlet ~4-5 ppm) and appearance of the pyrazole C-H singlet (~6.5-7.0 ppm).

Visualization of Biological & Synthetic Pathways

The following diagram illustrates the transformation of 4-hydrazinylbenzamide from a raw precursor into active pharmacological agents, highlighting the critical reaction nodes.



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Figure 1: Divergent pathways for 4-Hydrazinylbenzamide HCl demonstrating its intrinsic antimicrobial mechanism (top) and its synthetic conversion into potent therapeutic scaffolds (bottom).

Safety & Toxicology

Hydrazine derivatives possess inherent toxicity risks that must be managed during experimentation.

- **Hepatotoxicity:** Hydrazines can form reactive metabolites that deplete glutathione.
- **Genotoxicity:** Potential for DNA alkylation exists. All handling requires a fume hood and double-gloving (Nitrile).
- **Disposal:** Do not dispose of down the drain. Quench unreacted hydrazine with dilute bleach (sodium hypochlorite) to convert it to nitrogen gas before disposal, following local EHS regulations.

References

- PubChem.**4-Hydrazinylbenzamide hydrochloride** Compound Summary. National Center for Biotechnology Information. Available at: [\[Link\]](#)
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- [2. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 1,3-Diketones from Acid Chlorides and Ketones: A Rapid and General One-Pot Synthesis of Pyrazoles \[organic-chemistry.org\]](#)
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